

The Discovery, Properties, and Biological Potential of Cosmene: An In-depth Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

| Compound of Interest | | |
|----------------------|----------|-----------|
| Compound Name: | Cosmene | |
| Cat. No.: | B1231485 | Get Quote |

For Researchers, Scientists, and Drug Development Professionals

Abstract

Cosmene, a naturally occurring acyclic monoterpenoid with the chemical name (3E,5E)-2,6-dimethylocta-1,3,5,7-tetraene, has been identified as a constituent of various plant essential oils. First isolated from Cosmos bipinnatus, this compound has garnered interest for its potential biological activities, particularly its antimicrobial properties. This technical guide provides a comprehensive overview of the discovery and history of **cosmene**, its physicochemical properties, detailed experimental protocols for its isolation and characterization, and a plausible synthetic route. Furthermore, this guide explores its known biological activities with a focus on its antimicrobial effects and discusses potential mechanisms of action, including its possible modulation of key cellular signaling pathways.

Discovery and History

The discovery of **cosmene** is rooted in the extensive phytochemical investigations of the Asteraceae (Compositae) family, a plant family rich in unique secondary metabolites. While the exact first isolation is not definitively documented in readily available literature, the pioneering work on polyacetylenes in this plant family by Norwegian chemist Nils Andreas Sørensen and his collaborators in the mid-20th century laid the groundwork for the identification of numerous novel compounds, including **cosmene**.



In 1941, Sørensen and J. Stene published a paper titled "Über die Konstitution des **Cosmene**" (On the Constitution of **Cosmene**), which stands as a key early reference to this compound. Their research involved the investigation of the essential oil of Cosmos bipinnatus, from which they isolated and characterized this novel tetra-unsaturated acyclic monoterpene. The name "**cosmene**" is derived from the genus Cosmos, highlighting its first identified natural source. This early work was part of a broader effort to understand the chemical diversity of the Compositae family, which is now known to be a rich source of bioactive compounds.

Physicochemical Properties

Cosmene is a volatile organic compound with the molecular formula C₁₀H₁₄. Its structure is characterized by a conjugated system of four double bonds, which is responsible for its chemical reactivity and potential biological activity.

| Property | Value | Reference(s) |
|-------------------|---|--------------|
| Molecular Formula | C10H14 | [1] |
| Molecular Weight | 134.22 g/mol | [1] |
| IUPAC Name | (3E,5E)-2,6-dimethylocta- 1,3,5,7-tetraene | [1] |
| CAS Number | 460-01-5 | [1] |
| Appearance | Likely a colorless to pale yellow liquid | |
| Melting Point | -2 to -1 °C | |
| Boiling Point | 189-190 °C (estimated) | |
| Solubility | Insoluble in water; soluble in organic solvents like ethanol. | |
| Odor Profile | Described as herbal, floral, sweet, citrus, and fruity. | _ |

Experimental Protocols



Isolation and Purification of Cosmene from Cosmos bipinnatus

The isolation of **cosmene** from its natural source, such as the leaves of Cosmos bipinnatus, typically involves steam distillation to extract the essential oil, followed by fractional distillation and/or column chromatography to purify the compound.

Protocol 1: Steam Distillation of Cosmos bipinnatus Essential Oil

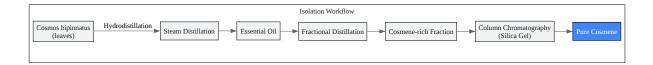
- Plant Material Preparation: Freshly harvested leaves of Cosmos bipinnatus are coarsely chopped to increase the surface area for efficient steam penetration.
- Apparatus Setup: A Clevenger-type apparatus is assembled for hydrodistillation. The chopped plant material is placed in a round-bottom flask and covered with distilled water.
- Distillation: The flask is heated to boiling. Steam passes through the plant material, carrying the volatile essential oils. The mixture of steam and oil vapor is then condensed.
- Collection: The condensed liquid, a mixture of essential oil and water (hydrosol), is collected.
 Due to their different densities, the essential oil will form a separate layer, which can be collected. The yield of essential oil from Cosmos bipinnatus leaves is reported to be approximately 0.30% (v/w)[1].

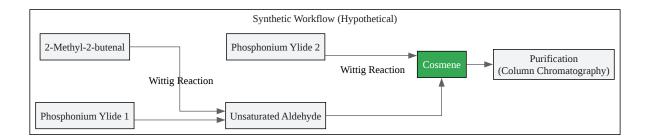
Protocol 2: Fractional Distillation and Column Chromatography

- Fractional Distillation: The collected essential oil, which is a complex mixture of volatile compounds, is subjected to fractional distillation under reduced pressure to separate components based on their boiling points. This step enriches the fraction containing cosmene.
- Column Chromatography: The cosmene-rich fraction is further purified using column chromatography.
 - Stationary Phase: Silica gel is commonly used as the stationary phase.
 - Mobile Phase: A non-polar solvent system, such as a gradient of hexane and ethyl acetate, is used to elute the compounds.

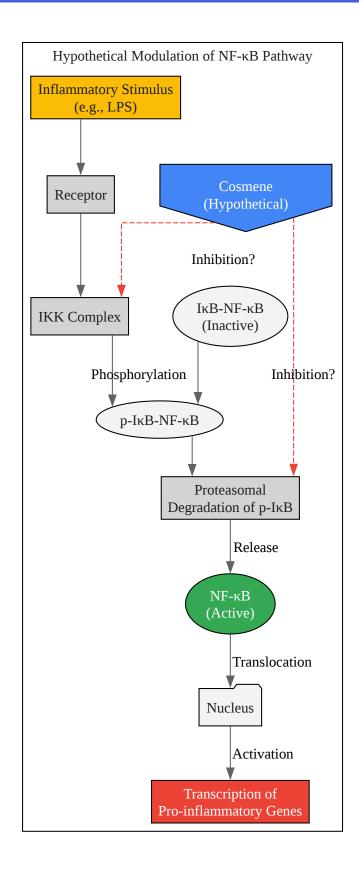


 Fraction Collection and Analysis: Fractions are collected and analyzed by Thin Layer Chromatography (TLC) to identify those containing pure cosmene. The fractions containing the pure compound are then combined and the solvent is evaporated.

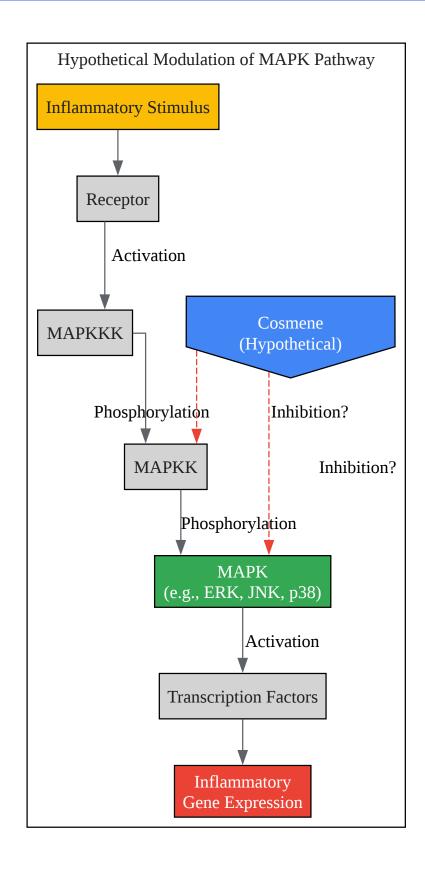












Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Chemical Composition and Antibacterial Activity of Essential Oil of Cosmos bipinnatus
 Cav. Leaves from South Africa PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Discovery, Properties, and Biological Potential of Cosmene: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1231485#discovery-and-history-of-cosmene-compound]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com